

Spectroscopic Characterization of N-Caffeoyldopamine: A Technical Guide

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Compound of Interest

Compound Name: *N-Caffeoyldopamine*

CAS No.: 105955-00-8

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For Researchers, Scientists, and Drug Development Professionals

N-Caffeoyldopamine (NCD), a naturally occurring phenolic compound found in various plants, has garnered significant interest in the scientific community for its diverse pharmacological activities, including antioxidant, anti-inflammatory, and neuroprotective properties. A thorough understanding of its chemical structure and purity is paramount for accurate biological evaluation and potential therapeutic development. This technical guide provides an in-depth overview of the spectroscopic techniques used to characterize **N-Caffeoyldopamine**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. Both ^1H and ^{13}C NMR are essential for the complete structural elucidation of **N-Caffeoyldopamine**.

^1H NMR Spectroscopy

Proton NMR (^1H NMR) provides information on the number of different types of protons, their chemical environments, and their proximity to other protons. The expected chemical shifts for the protons in **N-Caffeoyldopamine** are summarized in Table 1.

Table 1: Predicted ^1H NMR Chemical Shifts for **N-Caffeoyldopamine**

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
H-2	7.0 - 7.2	d
H-5	6.8 - 7.0	d
H-6	6.7 - 6.9	dd
H-7 (vinyllic)	7.4 - 7.6	d
H-8 (vinyllic)	6.2 - 6.4	d
H-2'	6.6 - 6.8	d
H-5'	6.7 - 6.9	d
H-6'	6.5 - 6.7	dd
-CH ₂ - (ethylene bridge)	3.4 - 3.6	t
-CH ₂ - (ethylene bridge)	2.7 - 2.9	t
-NH- (amide)	8.0 - 8.5	t
-OH (phenolic)	8.5 - 9.5	s (broad)

Note: Predicted chemical shifts are based on typical values for similar functional groups and may vary depending on the solvent and experimental conditions.

^{13}C NMR Spectroscopy

Carbon NMR (^{13}C NMR) provides information about the different carbon environments in the molecule. The expected chemical shifts for the carbons in **N-Caffeoyldopamine** are presented in Table 2.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **N-Caffeoyldopamine**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-1	126 - 128
C-2	115 - 117
C-3	144 - 146
C-4	145 - 147
C-5	114 - 116
C-6	121 - 123
C-7 (vinylic)	140 - 142
C-8 (vinylic)	118 - 120
C-9 (C=O)	166 - 168
C-1'	130 - 132
C-2'	116 - 118
C-3'	143 - 145
C-4'	144 - 146
C-5'	115 - 117
C-6'	120 - 122
-CH ₂ - (ethylene bridge)	41 - 43
-CH ₂ - (ethylene bridge)	35 - 37

Note: Predicted chemical shifts are based on typical values for similar functional groups and may vary depending on the solvent and experimental conditions.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. For **N-Caffeoyldopamine**, high-resolution mass spectrometry (HRMS) is employed

to confirm its molecular formula.

Table 3: Mass Spectrometry Data for **N-Caffeoyldopamine**

Parameter	Value	Source
Molecular Formula	C ₁₇ H ₁₇ NO ₅	-
Molecular Weight	315.32 g/mol	[1]
Exact Mass	315.1107 Da	[1]
Monoisotopic Mass	315.11067264 Da	[1]
Predicted [M+H] ⁺	316.1180	-
Predicted [M-H] ⁻	314.1034	-

Fragmentation Pattern

In tandem mass spectrometry (MS/MS), the molecular ion is fragmented to provide structural information. The predicted fragmentation of **N-Caffeoyldopamine** would likely involve cleavage of the amide bond and fragmentation of the catechol and caffeoyl moieties. A key fragment would be the tropylium ion derived from the dopamine moiety.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 4: Predicted FTIR Absorption Bands for **N-Caffeoyldopamine**

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
3500-3200 (broad)	O-H (phenolic)	Stretching
3350-3250	N-H (amide)	Stretching
3100-3000	C-H (aromatic, vinylic)	Stretching
2950-2850	C-H (aliphatic)	Stretching
1660-1640	C=O (amide I)	Stretching
1600-1580	C=C (aromatic)	Stretching
1550-1520	N-H (amide II)	Bending
1280-1200	C-O (phenolic)	Stretching

Note: These are predicted absorption ranges and can be influenced by hydrogen bonding and the physical state of the sample.

Experimental Protocols

Detailed methodologies are crucial for obtaining high-quality, reproducible spectroscopic data.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of **N-Caffeoyldopamine** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, Methanol-d₄). The choice of solvent is critical as labile protons (-OH, -NH) may exchange with deuterium.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Typical parameters: spectral width of 12-16 ppm, 16-32 scans, relaxation delay of 1-2 seconds.

- Use the residual solvent peak as an internal reference.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Typical parameters: spectral width of 200-220 ppm, 1024 or more scans, relaxation delay of 2-5 seconds.
 - Use the solvent carbon signals as an internal reference.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and peak integration.

Mass Spectrometry Protocol (LC-MS/MS)

- Sample Preparation: Prepare a dilute solution of **N-Caffeoyldopamine** (e.g., 1-10 µg/mL) in a suitable solvent system for liquid chromatography (e.g., methanol/water with 0.1% formic acid).
- Liquid Chromatography (LC):
 - Use a C18 reversed-phase column.
 - Employ a gradient elution with mobile phases such as water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B).
- Mass Spectrometry (MS):
 - Utilize an electrospray ionization (ESI) source in both positive and negative ion modes.
 - Acquire full scan mass spectra over a relevant m/z range (e.g., 100-500).
 - For fragmentation studies, perform tandem MS (MS/MS) experiments by selecting the [M+H]⁺ or [M-H]⁻ ion as the precursor.

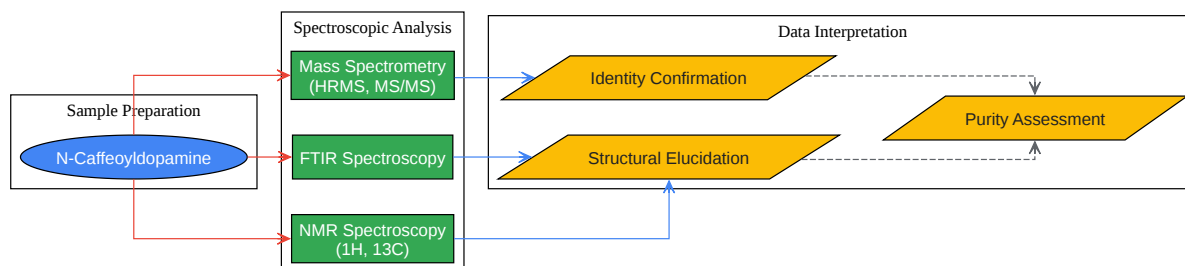
- **Data Analysis:** Analyze the data to determine the accurate mass of the molecular ion and identify the fragmentation patterns.

FTIR Spectroscopy Protocol (ATR-FTIR)

- **Sample Preparation:** Place a small amount of the solid **N-Caffeoyldopamine** sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier-Transform Infrared spectrometer equipped with an ATR accessory.
- **Data Acquisition:**
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Collect the sample spectrum.
 - Typical parameters: spectral range of 4000-400 cm^{-1} , resolution of 4 cm^{-1} , 16-32 scans.
- **Data Processing:** The software automatically subtracts the background spectrum from the sample spectrum to produce the final infrared spectrum. Analyze the spectrum to identify the characteristic absorption bands of the functional groups.

Visualization of the Spectroscopic Workflow

The following diagram illustrates the general workflow for the comprehensive spectroscopic characterization of a compound like **N-Caffeoyldopamine**.



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Caption: General workflow for spectroscopic characterization.

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References

- 1. N-Caffeoyldopamine | C₁₇H₁₇NO₅ | CID 10171904 - PubChem [pubchem.ncbi.nlm.nih.gov]
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